

4-Bromo-2-nitrotoluene melting point and boiling point

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Compound of Interest

Compound Name: 4-Bromo-2-nitrotoluene

Cat. No.: B1266186

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An In-depth Technical Guide to the Physicochemical Properties of **4-Bromo-2-nitrotoluene**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount. **4-Bromo-2-nitrotoluene**, a key building block in the synthesis of various pharmaceuticals and other complex organic molecules, is no exception. This technical guide provides a detailed overview of its melting and boiling points, complete with experimental protocols for their determination.

Physicochemical Data of **4-Bromo-2-nitrotoluene**

The accurate determination of melting and boiling points is crucial for the identification, purification, and characterization of compounds. The accepted values for **4-Bromo-2-nitrotoluene** are summarized below.

Property	Value	Conditions
Melting Point	45-48 °C	
Boiling Point	130 °C	at 12 mmHg
Boiling Point	256.5 °C	at 760 mmHg[1]

Note: The melting point is often reported as a range, which can indicate the presence of impurities. A sharper melting point range typically signifies a purer compound.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of **4-Bromo-2-nitrotoluene**.

Determination of Melting Point

The melting point of **4-Bromo-2-nitrotoluene** can be determined using the capillary method with a melting point apparatus.

Materials and Equipment:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **4-Bromo-2-nitrotoluene** sample (finely powdered)
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of finely powdered **4-Bromo-2-nitrotoluene** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[2]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The apparatus is heated at a steady and slow rate, approximately 1-2 °C per minute, to ensure accurate measurement.
- Observation: The temperature at which the solid first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the sample.[3]

Determination of Boiling Point

The boiling point of **4-Bromo-2-nitrotoluene** can be determined using the Thiele tube method, which is suitable for small quantities of liquid.

Materials and Equipment:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- **4-Bromo-2-nitrotoluene** sample
- Thermometer
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating oil

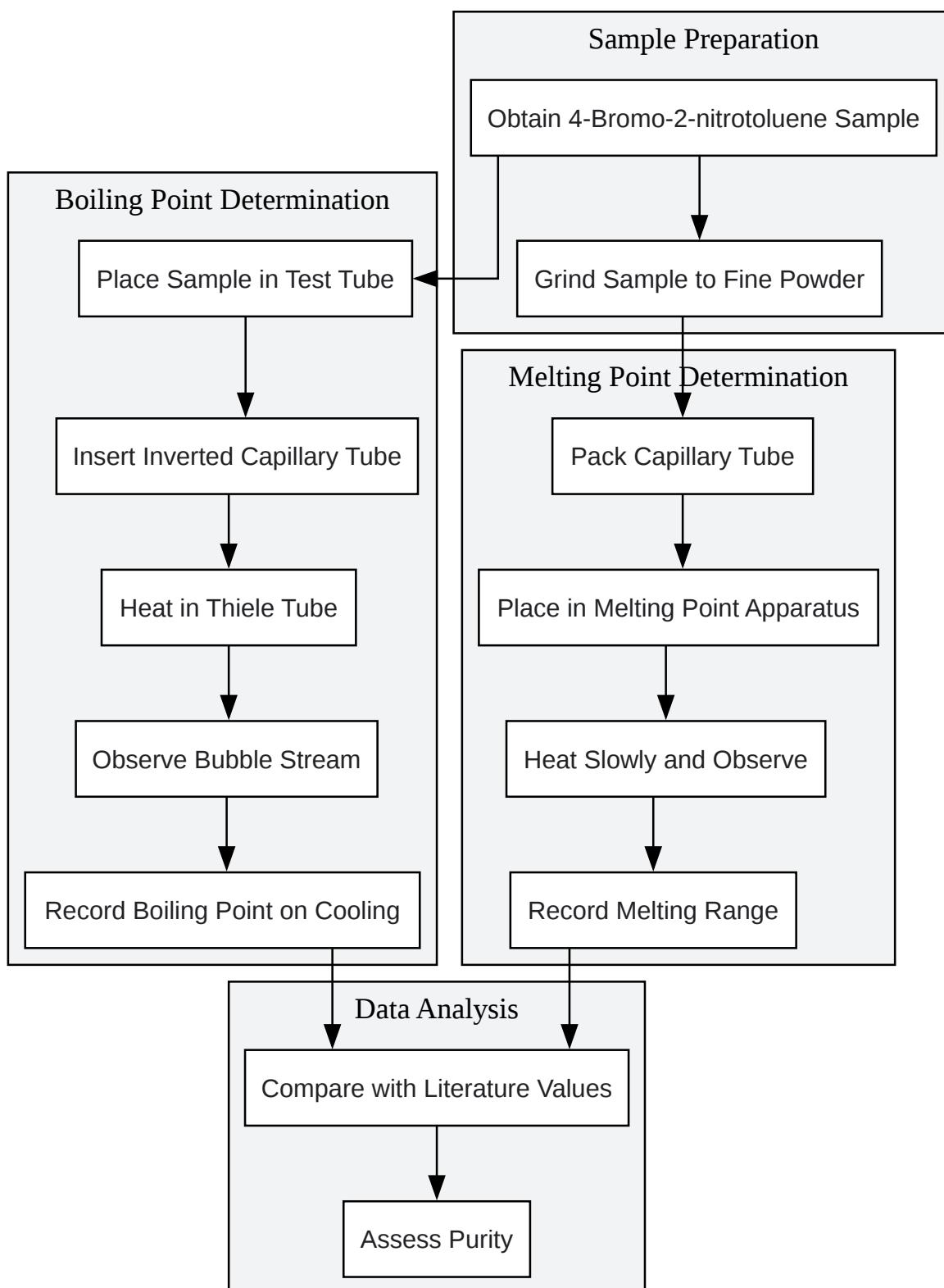
Procedure:

- Sample Preparation: A small amount of **4-Bromo-2-nitrotoluene** is placed in the small test tube. The capillary tube is then placed inside the test tube with its open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in the Thiele tube containing the heating oil.^[4]
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.^[4]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.

- Measurement: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[5]

Workflow for Physicochemical Characterization

The logical flow for determining the melting and boiling points of a compound like **4-Bromo-2-nitrotoluene** is crucial for systematic analysis.

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Caption: Workflow for the determination of melting and boiling points.

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